

Essential Guide to the Proper Disposal of AVE 0991

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Compound of Interest

Compound Name: AVE 0991

Cat. No.: B1667686

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information and procedural guidance for the safe disposal of **AVE 0991**, a nonpeptide agonist of the Angiotensin-(1-7) receptor.

Core Safety and Handling Principles

While specific disposal instructions for **AVE 0991** are not extensively documented in publicly available safety data sheets, general principles of chemical waste management should be strictly followed. **AVE 0991** is a synthetic organic compound, and as such, requires careful handling to minimize exposure and prevent environmental contamination.^{[1][2]}

Key Handling Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **AVE 0991**.
- **Ventilation:** Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or aerosols.
- **Spill Management:** In the event of a spill, use appropriate absorbent materials to contain the substance. The spill area should then be decontaminated as per your institution's standard operating procedures for chemical spills.

Quantitative Data Summary

The following table summarizes key quantitative data for **AVE 0991**, which can be useful for assessing its properties and potential interactions.

Property	Value	Reference
IC50	21 nM (for binding to bovine aortic endothelial cell membranes)	[3] [4] [5]
Purity	99.91%	[3]
Molecular Weight	580.73 g/mol	[6]
Solubility	Soluble in alkaline water solutions, DMSO, or ethanol	[6]

Step-by-Step Disposal Protocol

The proper disposal of **AVE 0991**, like any other laboratory chemical, is governed by local, state, and federal regulations. The following is a general procedural workflow for the disposal of **AVE 0991**.

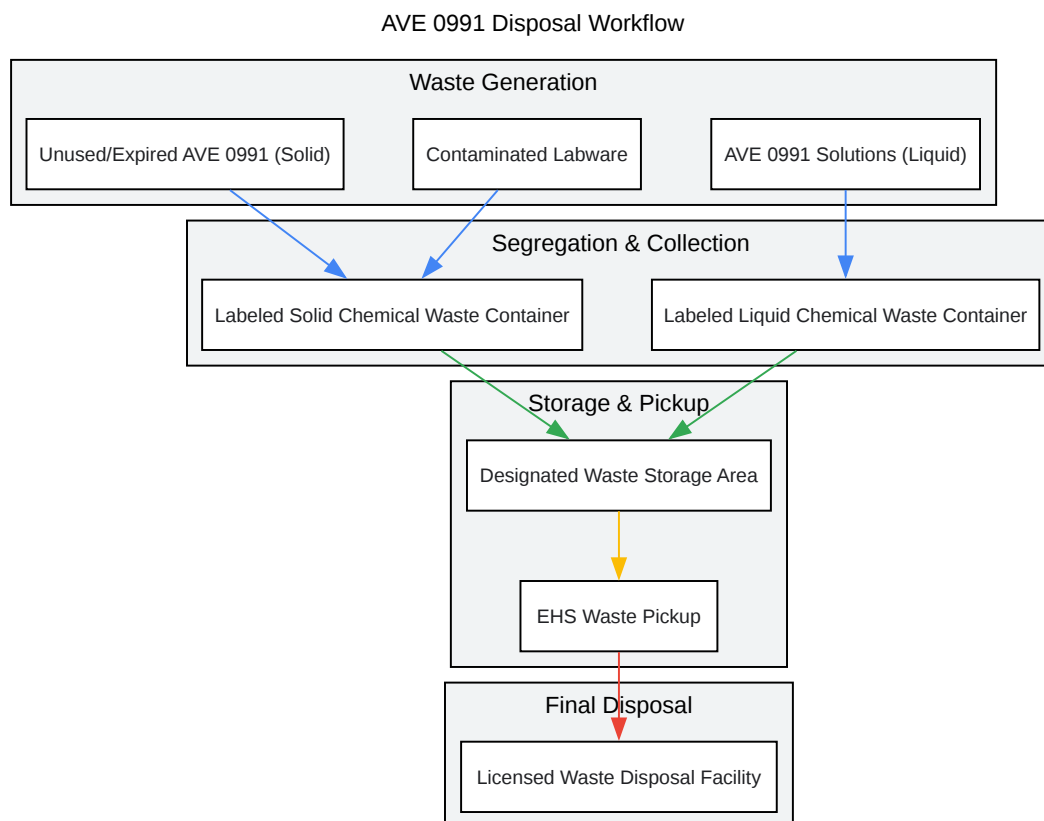
It is imperative to consult your institution's Environmental Health and Safety (EHS) office for specific guidance and to ensure full compliance with all applicable regulations.

- Waste Identification and Segregation:
 - Solid Waste: Unused or expired **AVE 0991** powder should be collected in a clearly labeled, sealed container designated for chemical waste. Do not mix with other incompatible waste streams.
 - Liquid Waste: Solutions containing **AVE 0991** (e.g., in DMSO or other solvents) should be collected in a separate, labeled, and sealed waste container. The solvent composition must be clearly indicated on the label.

- Contaminated Materials: Any materials that have come into contact with **AVE 0991**, such as pipette tips, gloves, and weighing paper, should be considered contaminated and disposed of in a designated solid chemical waste container.
- Waste Container Labeling:
 - All waste containers must be clearly labeled with the full chemical name ("**AVE 0991**"), the primary hazard(s) (e.g., "Caution: Research Chemical, Handle with Care"), and the approximate quantity of the waste.
- Storage of Chemical Waste:
 - Store waste containers in a designated, secure area away from general laboratory traffic.
 - Ensure that the storage area is well-ventilated and that incompatible waste types are segregated.
- Arranging for Disposal:
 - Contact your institution's EHS office to schedule a pickup for the chemical waste.
 - Provide the EHS office with a complete inventory of the waste, including the chemical name, quantity, and any associated hazards.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **AVE 0991**.



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Caption: Logical workflow for the proper disposal of **AVE 0991**.

By adhering to these guidelines and consulting with your institutional safety professionals, you can ensure the safe and compliant disposal of **AVE 0991**, thereby protecting yourself, your colleagues, and the environment.

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References

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